Application Notes and Protocols for Assessing mRNA Vaccine Immunogenicity in Animal Models

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Introduction

The rapid development and deployment of messenger RNA (mRNA) vaccines have revolutionized the landscape of vaccinology. These vaccines offer a versatile and potent platform for inducing robust immune responses against a variety of pathogens. Preclinical evaluation of mRNA vaccine candidates in relevant animal models is a critical step in their development pipeline, providing essential data on immunogenicity and safety prior to human clinical trials. This document provides detailed application notes and protocols for assessing the immunogenicity of mRNA vaccines in common animal models.

Animal Models for mRNA Vaccine Immunogenicity Testing

A variety of animal models are utilized to evaluate the immunogenicity of mRNA vaccines, each with unique advantages. The choice of model often depends on the specific research question and the pathogen being studied.
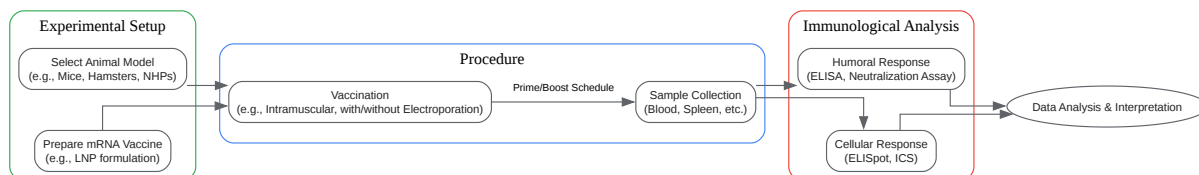
- Mice: Inbred mouse strains such as BALB/c and C57BL/6 are the most common initial models due to their well-characterized immune systems, genetic tractability, and availability of immunological reagents.[1][2][3][4][5] Transgenic mice, such as those expressing the
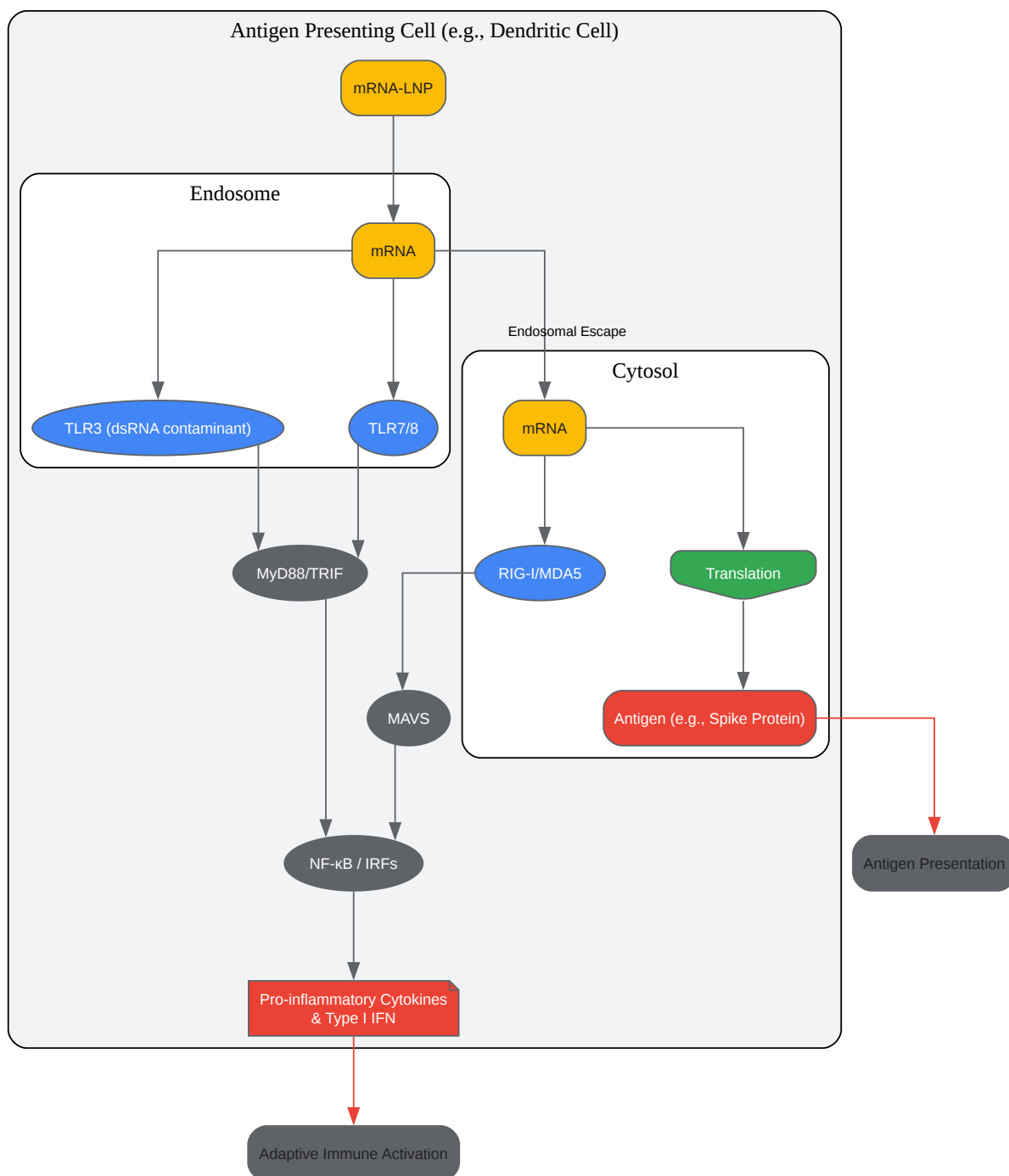
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human ACE2 receptor (K18-hACE2), are invaluable for SARS-CoV-2 vaccine research as they permit viral challenge studies.[5]
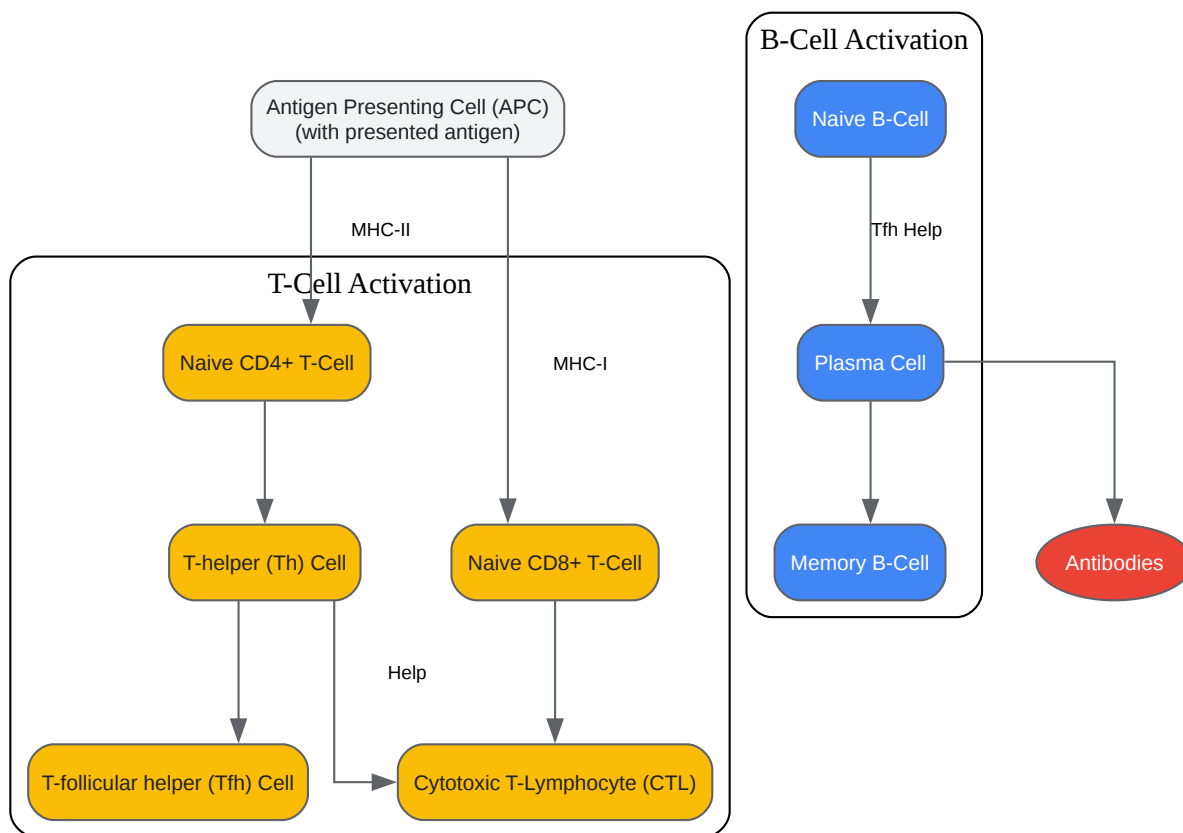
- Syrian Golden Hamsters: This model is highly susceptible to SARS-CoV-2 infection and develops a lung pathology that closely resembles human COVID-19, making it a valuable tool for efficacy studies.[6][7][8][9]

- Guinea Pigs & Rabbits: These models are also used in preclinical immunogenicity studies, often to assess antibody responses.

- Non-Human Primates (NHPs): Rhesus macaques and cynomolgus monkeys are considered the most relevant preclinical models due to their close phylogenetic relationship to humans. [1][10][11][12][13] Their immune systems share many similarities with humans, providing critical data on vaccine immunogenicity and protection that is highly translatable to clinical outcomes.

Experimental Workflow for Immunogenicity Assessment

The general workflow for assessing mRNA vaccine immunogenicity in animal models involves vaccination, sample collection, and immunological analysis.

Experimental Setup

- Select Animal Model
  (e.g., Mice, Hamsters, NHPs)
- Prepare mRNA Vaccine
  (e.g., LNP formulation)

Procedure

- Vaccination
  (e.g., Intramuscular, with/without Electroporation)
- Prime/Boost Schedule
- Sample Collection
  (Blood, Spleen, etc.)

Immunological Analysis

- Humoral Response
  (ELISA, Neutralization Assay)
- Cellular Response
  (ELISpot, ICS)

Data Analysis & Interpretation

Antigen Presenting Cell (e.g., Dendritic Cell)

mRNA-LNP

Endosome

mRNA

TLR3 (dsRNA contaminant)

TLR7/8

Endosomal Escape

Cytosol

mRNA

RIG-I/MDA5

Translation

MyD88/TRIF

MAVS

Antigen (e.g., Spike Protein)

NF-κB / IRFs

Antigen Presentation

Pro-inflammatory Cytokines & Type I IFN

Adaptive Immune Activation

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References

- 1. researchgate.net [researchgate.net]
- 2. Immunogenicity and protective efficacy of SARS-CoV-2 mRNA vaccine encoding secreted non-stabilized spike in female mice - PMC [pmc.ncbi.nlm.nih.gov]

- 3. researchgate.net [researchgate.net]

- 4. COVID-19 vaccine mRNA-1273 elicits a protective immune profile in mice that is not associated with vaccine-enhanced disease upon SARS-CoV-2 challenge - PMC [pmc.ncbi.nlm.nih.gov]

- 5. researchgate.net [researchgate.net]

- 6. Long-term, infection-acquired immunity against the SARS-CoV-2 Delta variant in a hamster model - PMC [pmc.ncbi.nlm.nih.gov]

- 7. researchgate.net [researchgate.net]

- 8. researchgate.net [researchgate.net]

- 9. Direct comparison of SARS-CoV-2 variant specific neutralizing antibodies in human and hamster sera - PMC [pmc.ncbi.nlm.nih.gov]

- 10. Modelling the response to vaccine in non-human primates to define SARS-CoV-2 mechanistic correlates of protection - PMC [pmc.ncbi.nlm.nih.gov]

- 11. researchgate.net [researchgate.net]

- 12. mRNA-1273 or mRNA-Omicron boost in vaccinated macaques elicits similar B cell expansion, neutralizing responses, and protection from Omicron - PMC [pmc.ncbi.nlm.nih.gov]

- 13. pdfs.semanticscholar.org [pdfs.semanticscholar.org]

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